

# mepivacaine vs lidocaine efficacy meta-analysis

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## Compound Focus: Mepivacaine Hydrochloride

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## Efficacy & Safety Comparison

The table below synthesizes findings from a meta-analysis and clinical trials on the efficacy of different mepivacaine and lidocaine formulations [1] [2] [3].

Anesthetic Formulation	Success Rate of Anesthesia	Onset Time of Pulpal Anesthesia	Pain Control During Injection	Key Clinical Context & Safety Notes
2% Mepivacaine with 1:100,000 Adrenaline	Higher than Lidocaine counterpart [1]	Similar to Lidocaine counterpart [1]	Superior to Lidocaine counterpart [1]	Better overall for standard dental treatment with vasoconstrictors [1]
3% Plain Mepivacaine	Lower than 2% Lidocaine with 1:100,000 Adrenaline [1]	Shorter than Lidocaine with Adrenaline [1]	Inferior during injection [1]	Preferred for patients with cardiac diseases; fewer cardiovascular effects [1] [4]
2% Lidocaine with 1:100,000 Adrenaline	Reference standard	Reference standard	Reference standard	The gold standard for comparison [2]

Anesthetic Formulation	Success Rate of Anesthesia	Onset Time of Pulpal Anesthesia	Pain Control During Injection	Key Clinical Context & Safety Notes
2% Mepivacaine vs. 2% Lidocaine (both with 1:100,000 Epinephrine)	No significant difference (91.2% vs 78.6%) [2]	No significant difference (~5.2 min vs ~5.2 min) [2]	Not specified in study	Both perform similarly for IANB in healthy young adults; Lidocaine is more cost-effective [2]
2% Mepivacaine vs. 2% Lidocaine (for Irreversible Pulpitis)	Subjective Pain during Procedure: Mepivacaine superior (55% vs 14% success) [3]	Not specified in study	Not specified in study	Mepivacaine provides better pain control for symptomatic irreversible pulpitis [3]

## Key Experimental Protocols

The following table details the methodologies from the pivotal clinical trials cited in the comparison, which is crucial for researchers to assess the validity and applicability of the data.

Study Aim	Participant Profile	Study Design & Intervention	Key Assessment Methods
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| **Compare 2% Mepivacaine vs. 2% Lidocaine** (both with epinephrine) for Inferior Alveolar Nerve Block (IANB) [2] | 62 healthy dental students (19-21 years) [2] | - Double-blind, randomized clinical trial [2]

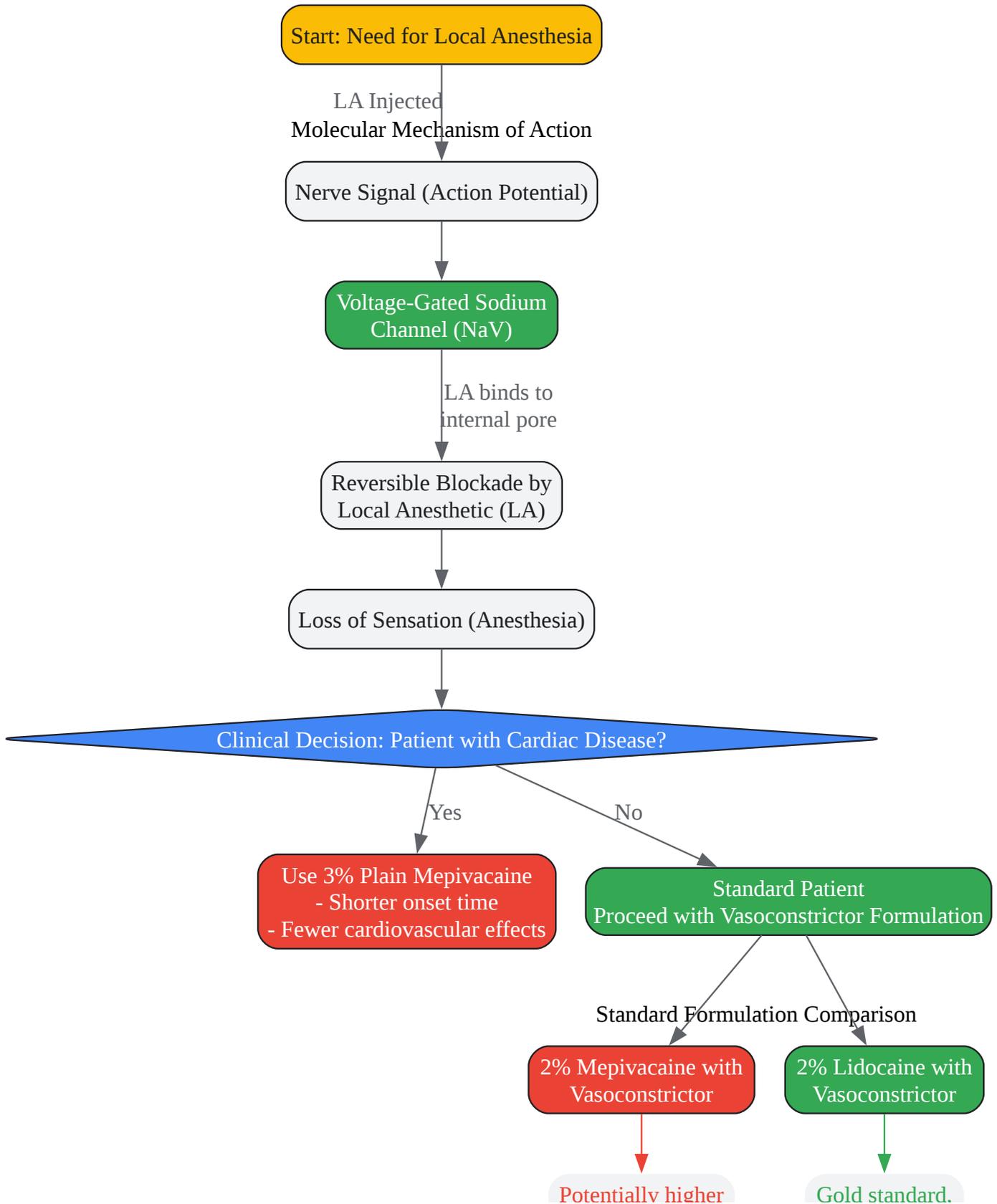
- IANB with 1.5 mL of assigned anesthetic [2] | - **Onset time:** Pin-prick and cold testing [2]
- **Duration:** Participant self-report [2]
- **Success:** Effective anesthesia within 10 minutes [2] | | **Compare 2% Mepivacaine vs. 2% Lidocaine** (both with epinephrine) for Irreversible Pulpitis [3] | 42 patients with irreversible pulpitis in mandibular posterior teeth [3] | - Double-blind, randomized clinical trial [3]
- IANB with 1.8 or 3.6 mL of assigned anesthetic [3] | - **Subjective lip numbness** [3]
- **Pulpal anesthesia:** Electric pulp tester [3]
- **Pain during procedure:** Verbal analogue scale [3] | | **Compare Articaine, Lidocaine, and Mepivacaine** as supplemental Buccal Infiltration [5] | Patients with irreversible pulpitis where initial IANB failed [5] | - Randomized trial [5]

- Supplemental Buccal Infiltration with one of the three anesthetics [5] | - **Pain:** Heft-Parker visual analogue scale (VAS) before injection, after IANB, after infiltration, and during access [5]
- **Success:** Ability to perform access with no or mild pain (VAS  $\leq$ 54 mm) [5] |

## Pharmacological Pathways & Clinical Decision-Making

Local anesthetics like mepivacaine and lidocaine primarily work by reversibly blocking voltage-gated sodium channels (NaV) in neuronal membranes. This inhibition prevents the generation and conduction of action potentials, leading to a temporary loss of sensation [6].

The diagram below illustrates the core mechanism of action and the clinical decision-making pathway for choosing between these anesthetics.



success rate

cost-effective

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## Key Considerations for Clinical & Research Applications

- **Formulation is Critical:** The presence and type of vasoconstrictor (e.g., adrenaline, levonordefrin) significantly influence the efficacy profile of the anesthetic. Direct comparisons should only be made between equivalent formulations [1] [4].
- **Context-Dependent Performance:** Mepivacaine may offer advantages in specific high-stress situations, such as treating irreversible pulpitis, where its efficacy appears more reliable [3].
- **Safety Profile:** The different vasoactive properties of the anesthetics are a key differentiator. Mepivacaine's minimal vasodilatory effect makes 3% plain mepivacaine a safer option for patients where vasoconstrictors are contraindicated [1] [7] [6].
- **Economic Factors:** While clinical performance is similar in many routine procedures, lidocaine remains the more cost-effective option, which is a significant consideration for public health and resource-limited settings [2].

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